

γ -acetylpropanol CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Acetyl-1-propanol

Cat. No.: B125399

[Get Quote](#)

An In-Depth Technical Guide to γ -Acetylpropanol

For Researchers, Scientists, and Drug Development Professionals

Abstract

γ -Acetylpropanol, also known as 5-hydroxy-2-pentanone, is a bifunctional organic compound featuring both a ketone and a primary alcohol. This guide provides a comprehensive overview of its chemical properties, synthesis, and analytical methodologies. With its utility as a key intermediate in the synthesis of vital compounds such as vitamin B1 and antimalarial drugs, a thorough understanding of γ -acetylpropanol is crucial for professionals in chemical synthesis and drug development. This document details experimental protocols and presents data in a structured format to facilitate research and application.

Chemical and Physical Properties

γ -Acetylpropanol is a colorless liquid at room temperature. Its bifunctional nature, containing both a carbonyl group and a hydroxyl group, dictates its chemical reactivity and physical properties.

Property	Value	Reference
CAS Number	1071-73-4	[1]
Molecular Formula	C ₅ H ₁₀ O ₂	[1]
Molecular Weight	102.13 g/mol	[1]
Boiling Point	209 °C at 760 mmHg	
Density	1.007 g/mL at 25 °C	
Solubility	Miscible with water, soluble in ethanol and ether	
Synonyms	5-Hydroxy-2-pentanone, 3-Acetyl-1-propanol, Acetopropyl alcohol	[1]

Synthesis of γ -Acetylpropanol

The primary industrial synthesis of γ -acetylpropanol involves the acid-catalyzed ring-opening of 2-methylfuran. This method is favored for its relatively low cost and environmentally friendly process.

Experimental Protocol: Ring-Opening of 2-Methylfuran

This protocol is based on a patented method for the preparation of γ -acetylpropanol.[2]

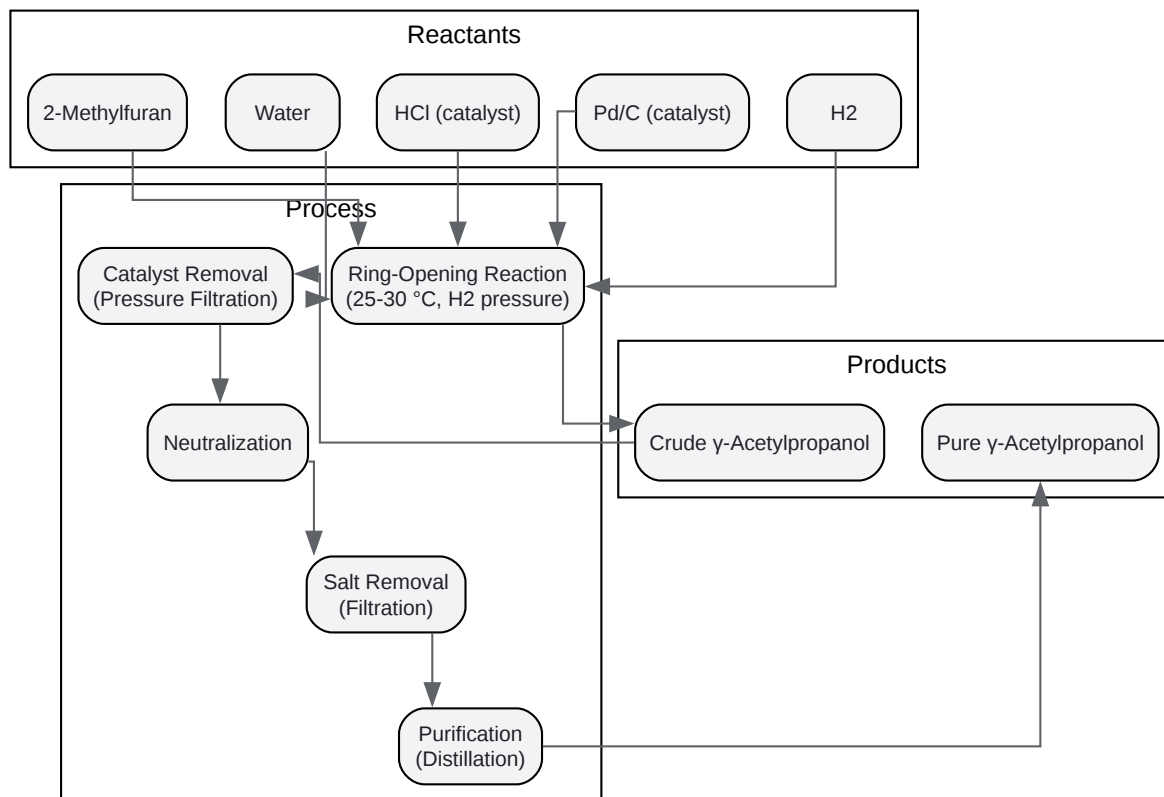
Materials:

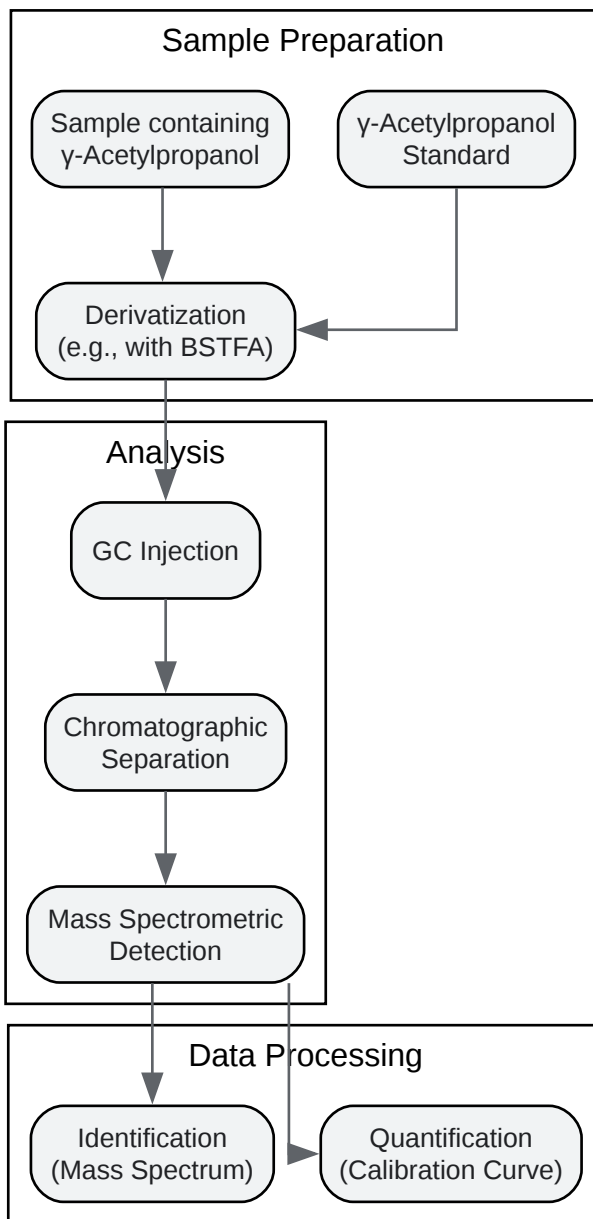
- 2-Methylfuran
- Water
- Concentrated Hydrochloric Acid
- Palladium on Carbon (Pd/C) catalyst
- Nitrogen gas

- Hydrogen gas
- Reactor vessel equipped with heating, cooling, and stirring capabilities
- Pressure filter press

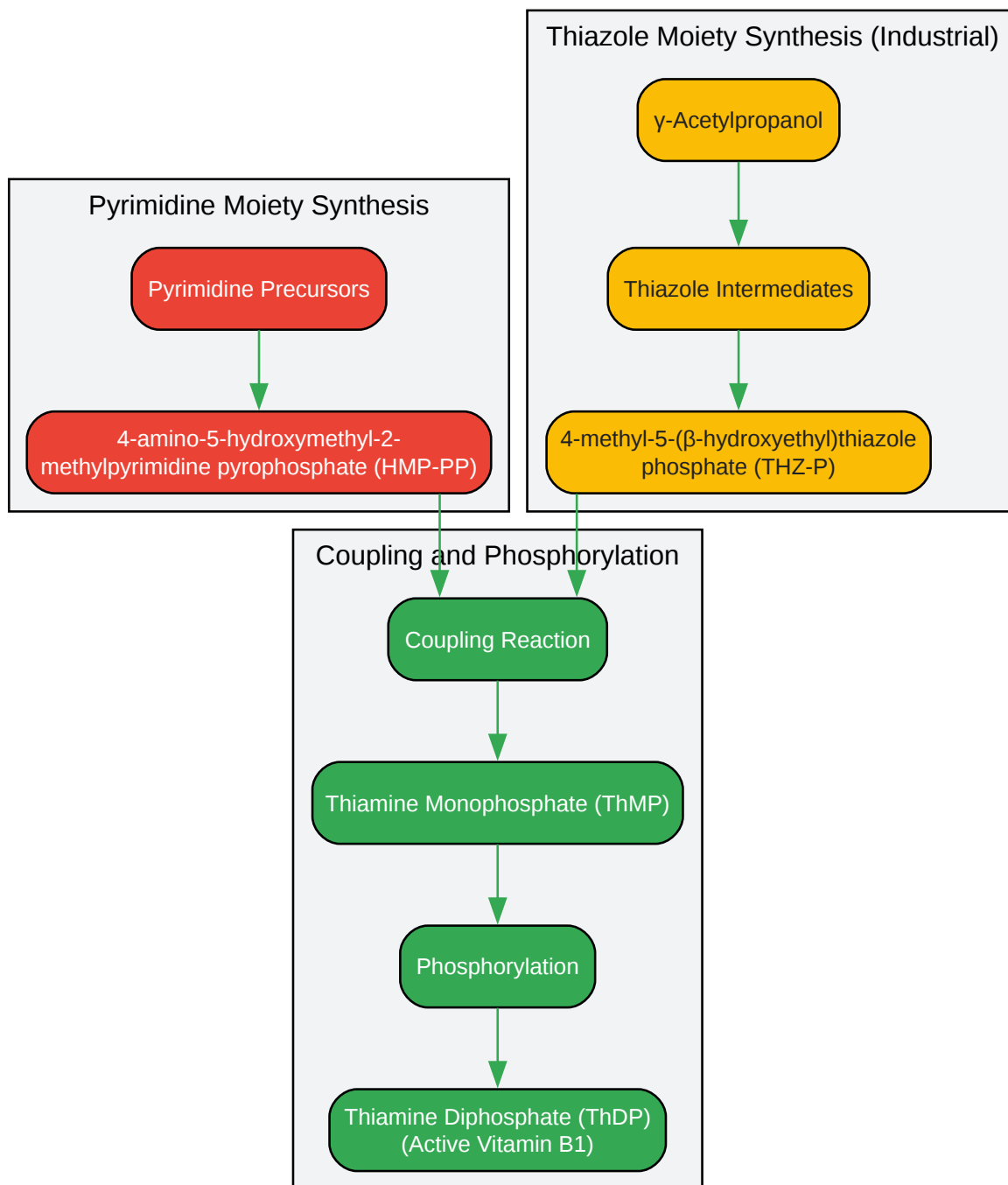
Procedure:

- Charge the reactor with 200 kg of 2-methylfuran, 200 kg of water, 2 kg of concentrated hydrochloric acid, and 5 kg of palladium on carbon catalyst.
- Purge the reactor with nitrogen gas to remove any residual air.
- Subsequently, purge the reactor with hydrogen gas.
- Maintain the reaction temperature between 25-30 °C while continuously feeding hydrogen gas into the reactor.
- The reaction is complete when hydrogen uptake ceases.
- Upon completion, stop the heating and cool the reactor.
- Remove the palladium on carbon catalyst from the reaction mixture using a pressure filter press.
- Neutralize the filtrate and remove the resulting salt by filtration.
- The resulting solution contains γ -acetylpropanol, which can be further purified by distillation.

Synthesis Workflow of γ -Acetylpropanol

GC-MS Analytical Workflow for γ -Acetylpropanol

Industrial Synthesis Logic for Thiamine Precursor

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Pentanone, 5-hydroxy- [webbook.nist.gov]
- 2. CN102140058B - Method for preparing gamma-acetyl propanol - Google Patents [patents.google.com]
- To cite this document: BenchChem. [γ-acetylpropanol CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b125399#acetylpropanol-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

